

JTP-103237 stability and storage conditions

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Compound of Interest

Compound Name: JTP-103237

Cat. No.: B608259

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JTP-103237 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **JTP-103237**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **JTP-103237**?

A1: The recommended storage conditions for **JTP-103237** depend on whether it is in solid (powder) form or dissolved in a solvent.

- As a powder: Store at -20°C for long-term stability.^{[1][2]} Some suppliers suggest that storage at 4°C is acceptable for shorter periods (up to 2 years).^[2]
- In solvent: For optimal stability, store solutions at -80°C.^{[1][2]} Storage at -20°C is possible for shorter durations (up to 1 month).^[2]

Q2: What is the shelf life of **JTP-103237**?

A2: The shelf life of **JTP-103237** is dependent on the storage conditions.

- Powder: When stored at -20°C, **JTP-103237** powder is stable for up to 3 years.^[2] If stored at 4°C, the stability is maintained for up to 2 years.^[2]

- In solvent: When dissolved in a solvent and stored at -80°C, the solution is stable for up to 6 months.^[2] If stored at -20°C, the solution should be used within 1 month.^[2]

Q3: Is **JTP-103237** stable under recommended storage conditions?

A3: Yes, **JTP-103237** is stable when stored according to the recommended conditions.^[1]

Q4: What are the consequences of improper storage?

A4: Improper storage of **JTP-103237** can lead to its degradation, which may result in reduced potency and inaccurate experimental results. It is crucial to adhere to the recommended storage temperatures to ensure the integrity of the compound.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent or unexpected experimental results	Degradation of JTP-103237 due to improper storage.	Verify the storage conditions and duration. If the compound has been stored outside the recommended temperature range or for longer than the specified shelf life, it is advisable to use a fresh stock of the compound.
Repeated freeze-thaw cycles of the stock solution.	Aliquot the JTP-103237 solution into single-use volumes to avoid multiple freeze-thaw cycles.	
Difficulty dissolving the compound	The compound may have degraded or absorbed moisture.	Ensure the powder is brought to room temperature before opening the vial to prevent condensation. If solubility issues persist with a new vial, consider using a different solvent appropriate for your experimental needs.

Storage and Stability Data Summary

Form	Storage Temperature	Shelf Life
Powder	-20°C	3 years[2]
Powder	4°C	2 years[2]
In Solvent	-80°C	6 months[2]
In Solvent	-20°C	1 month[2]

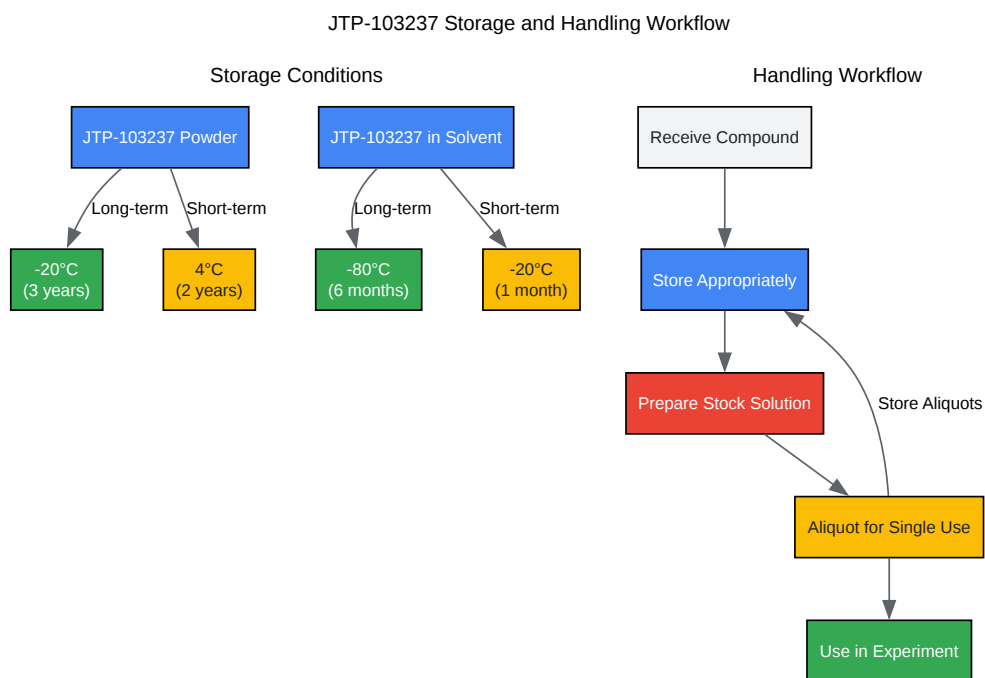
Experimental Protocols

While specific experimental protocols will vary based on the research application, the following provides a general guideline for preparing a **JTP-103237** stock solution.

Protocol: Preparation of **JTP-103237** Stock Solution

- **Acclimatization:** Allow the vial of **JTP-103237** powder to equilibrate to room temperature before opening to prevent moisture condensation.
- **Solvent Selection:** Choose a solvent appropriate for your experimental design (e.g., DMSO, ethanol).
- **Dissolution:** Add the desired volume of solvent to the vial to achieve the target concentration. Vortex or sonicate briefly to ensure complete dissolution.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes.
- **Storage:** Store the aliquots at -80°C for long-term use (up to 6 months) or at -20°C for short-term use (up to 1 month).[1][2]

Visualizations



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Caption: Recommended storage conditions and handling workflow for **JTP-103237**.

JTP-103237 is a potent and selective inhibitor of monoacylglycerol acyltransferase 2 (MGAT2). It is utilized in research to study lipid metabolism and its role in various diseases.[3][4] Proper handling and storage are critical to ensure the compound's efficacy and the reproducibility of experimental results. For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.[1]

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